

Application Notes: The Use of Disodium Carbamoyl Phosphate in Enzyme Kinetics Studies

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Compound of Interest

Compound Name: Disodium carbamyl phosphate

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Introduction

Disodium carbamoyl phosphate is a critical substrate for several key enzymes involved in fundamental metabolic pathways, including the urea cycle and pyrimidine biosynthesis.^[1] Its application in enzyme kinetics studies is pivotal for understanding the regulation of these pathways, identifying potential drug targets, and characterizing enzyme mechanisms. These notes provide an overview of its use in studying the kinetics of carbamoyl phosphate synthetase (CPS), ornithine transcarbamylase (OTC), and aspartate transcarbamylase (ATCase).

Key Enzymes and Their Significance

- Carbamoyl Phosphate Synthetase (CPS):** This enzyme catalyzes the synthesis of carbamoyl phosphate from either ammonia or glutamine, bicarbonate, and ATP.^[2] It is a crucial regulatory point in both the urea cycle and pyrimidine biosynthesis.^{[1][3]} In mammals, CPS I is located in the mitochondria and is involved in the urea cycle, while CPS II is a cytosolic enzyme that initiates pyrimidine biosynthesis.^[4] A defect in CPS I can lead to hyperammonemia in humans.^[1]
- Ornithine Transcarbamylase (OTC):** Found in the mitochondrial matrix, OTC catalyzes the reaction between carbamoyl phosphate and ornithine to form citrulline, a key step in the urea

cycle.[5][6] OTC deficiency is the most common urea cycle disorder and is inherited in an X-linked recessive manner.[7]

- Aspartate Transcarbamylase (ATCase): This enzyme catalyzes the first committed step in pyrimidine biosynthesis, the condensation of carbamoyl phosphate and aspartate to form N-carbamoyl-L-aspartate.[8] ATCase is a classic example of an allosterically regulated enzyme, exhibiting feedback inhibition by the end-product CTP and activation by ATP.[8][9]

Quantitative Data Summary

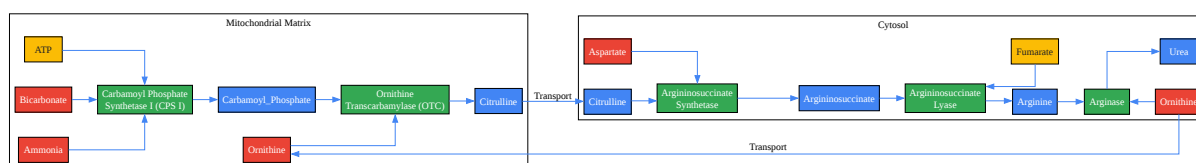
The following tables summarize key kinetic parameters for enzymes utilizing carbamoyl phosphate.

Enzyme	Substrate	Km Value (M)	Organism/Tissue	Reference
Carbamoyl Phosphate Synthetase (CPS)	Glutamine	5×10^{-4}	Saccharomyces cerevisiae (Yeast)	[10]
Carbamoyl Phosphate Synthetase (CPS)	Bicarbonate	3×10^{-3}	Saccharomyces cerevisiae (Yeast)	[10]
Ornithine Transcarbamylase (OTC)	Carbamoyl Phosphate	0.7×10^{-3}	Nostoc muscorum	[11]
Ornithine Transcarbamylase (OTC)	Ornithine	2.5×10^{-3}	Nostoc muscorum	[11]

Enzyme	Inhibitor/Activator	Type of Regulation	Ki Value (M)	Organism/Tissue	Reference
Carbamoyl Phosphate Synthetase (CPS)	UTP	Feedback Inhibition (Non-competitive)	2.4×10^{-4}	Saccharomyces cerevisiae (Yeast)	[10][12]
Carbamoyl Phosphate Synthetase (CPS)	XMP	Activation	-	Saccharomyces cerevisiae (Yeast)	[10][12]
Ornithine Transcarbamylase (OTC)	Phosphate	Competitive Inhibition (with respect to carbamoyl phosphate)	-	Nostoc muscorum	[11]

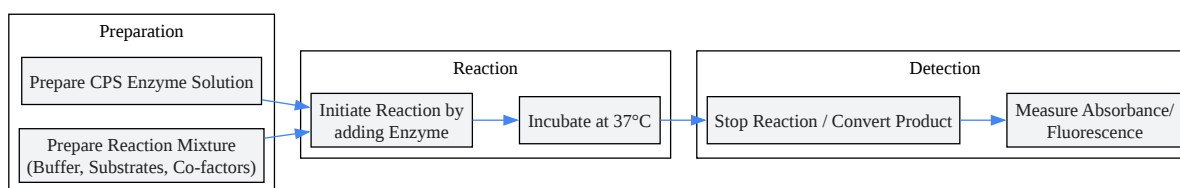
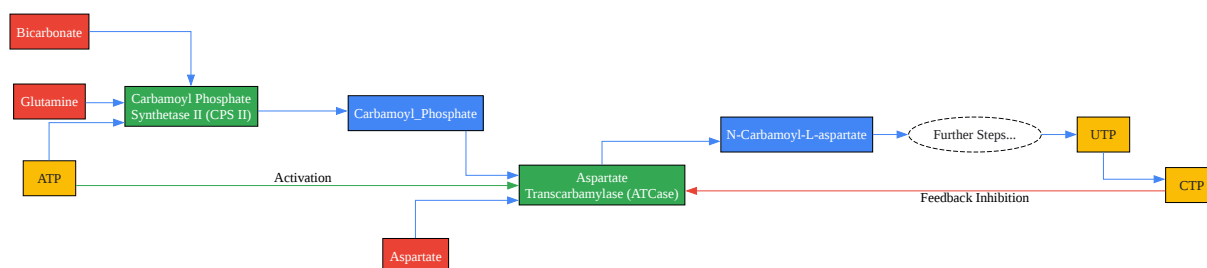
Signaling and Metabolic Pathways

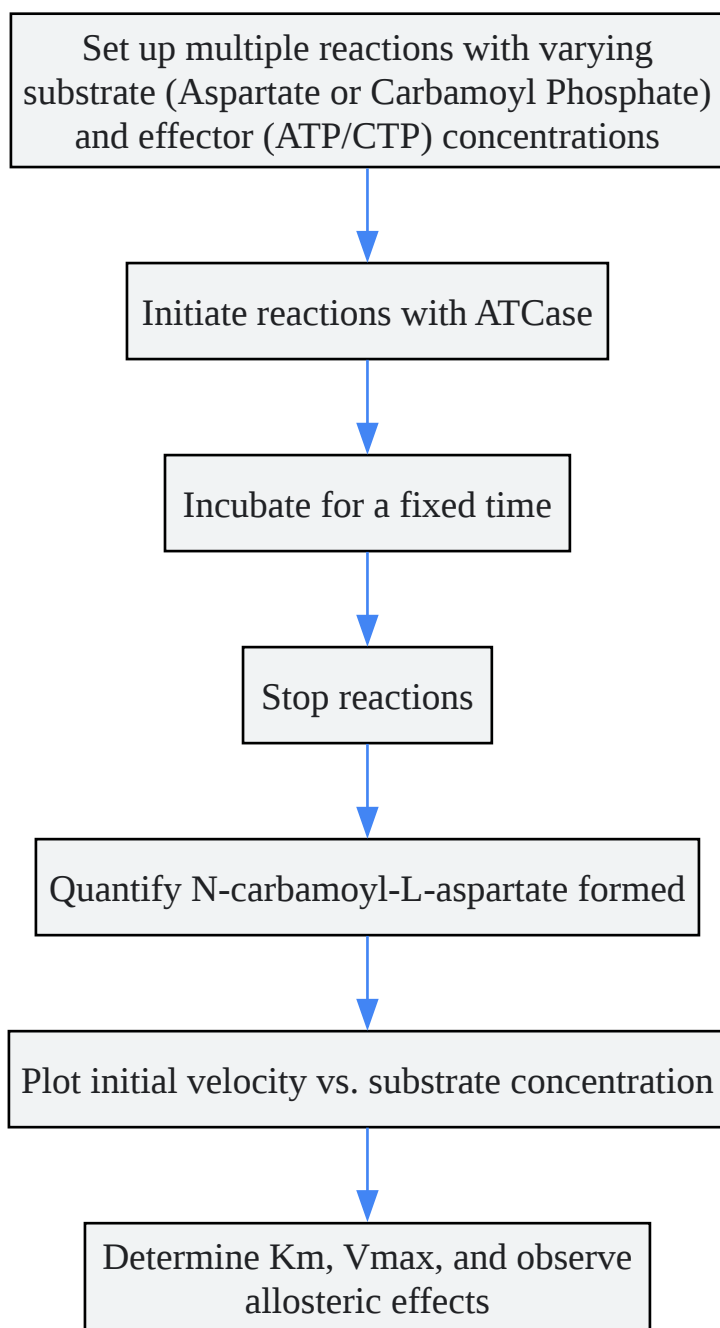
The enzymes discussed are integral to major metabolic pathways.



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Caption: The Urea Cycle pathway, highlighting the roles of CPS I and OTC.





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